

An In-depth Technical Guide to 4-Chlorobenzo[f]isoquinoline (CBIQ)

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Compound of Interest

Compound Name: 4-Chlorobenzo[f]isoquinoline

CAS No.: 32081-28-0

Cat. No.: B1250568

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chlorobenzo[f]isoquinoline**, also known by its CAS number 32081-28-0 and as the research compound CBIQ. This document delves into the core chemical and physical properties, proposes a plausible synthetic pathway, and explores the reactivity of this potent heterocyclic compound. A significant focus is placed on its emerging role in drug discovery, particularly as a dual activator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) and the intermediate-conductance calcium-sensitive potassium channel (KCNN4). This guide is intended to be a valuable resource for researchers in medicinal chemistry, pharmacology, and drug development, providing both foundational knowledge and actionable insights.

Introduction and Core Properties

4-Chlorobenzo[f]isoquinoline is a polycyclic aromatic hydrocarbon belonging to the aza-aromatic class of compounds. Its structure consists of a benzo[f]isoquinoline core with a

chlorine atom substituted at the 4-position. This substitution pattern imparts unique electronic and steric properties that are crucial to its biological activity.

Chemical and Physical Data

A summary of the key physicochemical properties of **4-Chlorobenzo[f]isoquinoline** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.

Property	Value	Source
CAS Number	32081-28-0	[PubChem]
Molecular Formula	C ₁₃ H ₈ ClN	[PubChem]
Molecular Weight	213.66 g/mol	[PubChem]
IUPAC Name	4-chlorobenzo[f]isoquinoline	[PubChem]
Synonyms	CBIQ, 4-Chlorobenzo(f)isoquinoline	[PubChem]
Appearance	Expected to be a solid at room temperature	General Knowledge
Solubility	Soluble in organic solvents such as DMSO	[AbMole BioScience][1]

Safety and Handling

4-Chlorobenzo[f]isoquinoline is classified with several hazard statements, indicating that it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated laboratory setting. Key GHS hazard statements include:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.

- H335: May cause respiratory irritation.

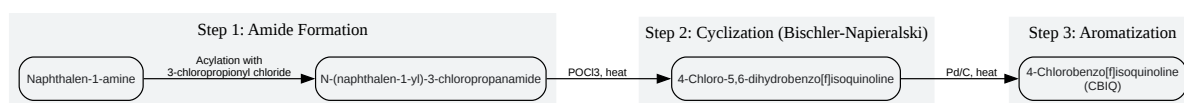
Researchers should consult the full Safety Data Sheet (SDS) from their supplier before handling this compound.

Synthesis and Reaction Chemistry

While a specific, published synthetic route for **4-Chlorobenzo[f]isoquinoline** is not readily available in the reviewed literature, a plausible and efficient synthesis can be proposed based on established methods for constructing the isoquinoline core, such as the Bischler-Napieralski or Pictet-Spengler reactions.[2][3] A modified Bischler-Napieralski approach is a strong candidate for its preparation.

Proposed Synthetic Pathway: A Modified Bischler-Napieralski Approach

The Bischler-Napieralski reaction involves the cyclization of a β -arylethylamide in the presence of a dehydrating agent, typically a Lewis acid like phosphorus oxychloride (POCl_3) or phosphorus pentoxide (P_2O_5), to form a 3,4-dihydroisoquinoline, which can then be aromatized.[2][3][4]



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Caption: Proposed Bischler-Napieralski synthesis of **4-Chlorobenzo[f]isoquinoline**.

Experimental Protocol (Hypothetical):

- **Amide Formation**: Naphthalen-1-amine is acylated with 3-chloropropionyl chloride in the presence of a non-nucleophilic base (e.g., triethylamine or pyridine) in an inert solvent like dichloromethane (DCM) or tetrahydrofuran (THF) at 0 °C to room temperature. The reaction

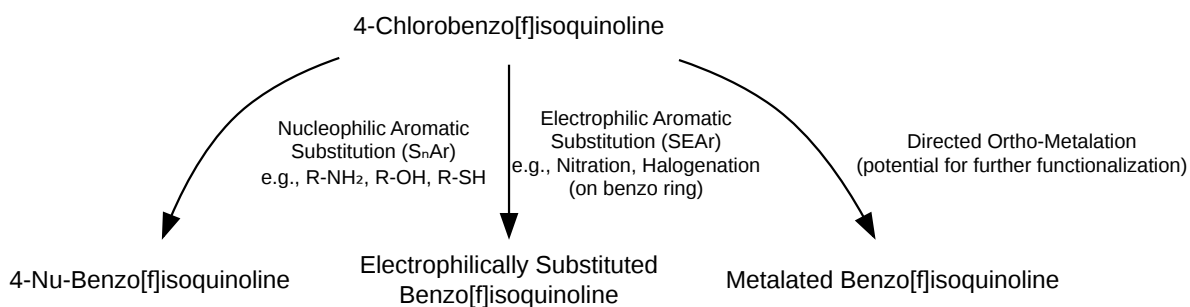
progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is worked up with an aqueous wash to remove the base hydrochloride salt, and the organic layer is dried and concentrated to yield N-(naphthalen-1-yl)-3-chloropropanamide.

- **Cyclization:** The resulting amide is dissolved in a high-boiling solvent such as toluene or xylene, and phosphorus oxychloride (POCl_3) is added. The mixture is heated to reflux to effect the intramolecular electrophilic aromatic substitution (cyclization). This step forms the 4-chloro-5,6-dihydrobenzo[f]isoquinoline intermediate.
- **Aromatization:** The crude dihydro intermediate is then subjected to dehydrogenation. This can be achieved by heating with a catalyst such as palladium on carbon (Pd/C) in a suitable high-boiling solvent to yield the final product, **4-Chlorobenzo[f]isoquinoline**.

Chemical Reactivity

The reactivity of **4-Chlorobenzo[f]isoquinoline** is dictated by the interplay of the electron-withdrawing effect of the nitrogen atom and the chlorine substituent, as well as the extended π -system of the benzo[f]isoquinoline core.

- **Nucleophilic Aromatic Substitution ($\text{S}_\text{N}\text{Ar}$):** The chlorine atom at the 4-position is activated towards nucleophilic aromatic substitution. The electron-withdrawing nature of the adjacent nitrogen atom stabilizes the Meisenheimer-like intermediate formed during the attack of a nucleophile.^{[5][6][7]} This allows for the introduction of various functional groups at this position, making it a valuable handle for generating derivatives with modified biological activities. Common nucleophiles for such reactions include amines, alkoxides, and thiols.
- **Electrophilic Aromatic Substitution (SEAr):** Electrophilic substitution reactions on the isoquinoline ring system generally occur on the benzene ring, which is more electron-rich than the pyridine ring.^{[8][9][10]} For benzo[f]isoquinoline, electrophilic attack is predicted to favor the positions on the naphthalene moiety that are not part of the isoquinoline core, specifically positions that allow for the formation of the most stable cationic intermediates. The presence of the chloro group will have a deactivating effect on the pyridine ring.



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Caption: Reactivity profile of **4-Chlorobenzo[f]isoquinoline**.

Applications in Drug Discovery: A Dual Ion Channel Modulator

The primary interest in **4-Chlorobenzo[f]isoquinoline** for drug development stems from its activity as a potent small molecule modulator of specific ion channels. It has been identified as a dual activator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel and the KCNN4 (also known as KCa3.1 or IKCa1) intermediate-conductance calcium-sensitive potassium channel.^{[2][11]}

Mechanism of Action in Cystic Fibrosis

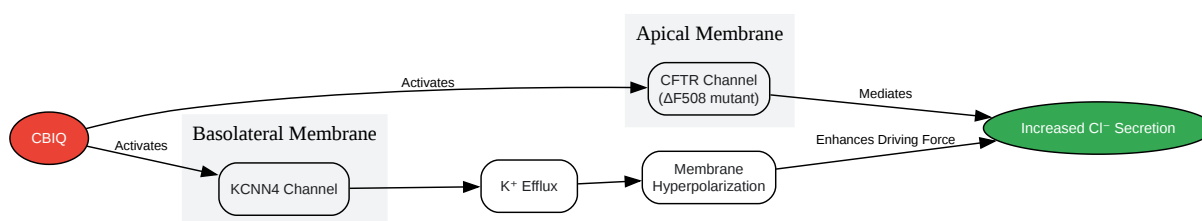
Cystic Fibrosis (CF) is a genetic disorder caused by mutations in the CFTR gene, leading to a dysfunctional CFTR protein. This results in defective ion transport across epithelial cell membranes, leading to thick, sticky mucus in various organs, particularly the lungs.

CBIQ has shown significant promise in this area due to its ability to:

- Activate Wild-Type CFTR: It increases the open probability of the CFTR channel, promoting chloride ion secretion.^[11]
- Activate $\Delta F508$ -CFTR: Crucially, CBIQ is also an activator of the $\Delta F508$ -CFTR mutant, the most common mutation in CF patients.^[2] This property is not shared by other similar

benzoquinolines and makes CBIQ a valuable scaffold for the development of new CF therapies.[2]

- **Activate KCNN4:** CBIQ also activates the basolateral KCNN4 potassium channels.[2][11] The efflux of potassium ions through these channels hyperpolarizes the cell membrane, which in turn increases the electrochemical driving force for chloride to exit through the apical CFTR channels. This synergistic action enhances overall anion secretion.



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Caption: Dual activation mechanism of CBIQ on epithelial ion channels.

Studies on Calu-3 human airway epithelial cells have demonstrated that CBIQ causes a sustained, reversible, and repeatable increase in short-circuit current (a measure of ion transport) with an EC₅₀ of 4.0 μM.[11] This dual-action mechanism makes CBIQ a highly attractive lead compound for the development of new therapeutics for cystic fibrosis.

Analytical Characterization

A comprehensive analytical characterization is essential for confirming the identity and purity of **4-Chlorobenzo[f]isoquinoline**. While experimental spectra for this specific compound are not widely published, the expected spectral data can be predicted based on its structure and data from analogous compounds.

Predicted Spectroscopic Data

Technique	Predicted Features
^1H NMR	Aromatic region (approx. 7.5-9.5 ppm): Multiple signals (doublets, triplets, multiplets) corresponding to the protons on the benzo[f]isoquinoline core. The exact chemical shifts and coupling constants would require computational modeling or experimental verification. Protons adjacent to the nitrogen and in sterically hindered positions would be shifted downfield.
^{13}C NMR	Aromatic region (approx. 120-155 ppm): Signals for all 13 carbon atoms. The carbon atom attached to the chlorine (C-4) would be significantly shifted. Quaternary carbons would have distinct chemical shifts.
Mass Spectrometry (EI)	Molecular ion peak (M^+) at m/z 213 and an isotopic peak ($\text{M}+2$) at m/z 215 with an approximate intensity ratio of 3:1, characteristic of a monochlorinated compound. Fragmentation would likely involve the loss of Cl, HCN, and other small neutral molecules.
Infrared (IR) Spectroscopy	C=C and C=N stretching vibrations in the 1500-1650 cm^{-1} region. C-H stretching of the aromatic rings above 3000 cm^{-1} . A C-Cl stretching vibration would be expected in the fingerprint region (typically below 800 cm^{-1}).

Conclusion and Future Directions

4-Chlorobenzo[f]isoquinoline (CBIQ) is a heterocyclic compound of significant interest due to its unique biological activity as a dual activator of the CFTR and KCNN4 ion channels. Its ability to activate the common ΔF508 -CFTR mutant positions it as a valuable scaffold for the development of novel therapeutics for cystic fibrosis. The proposed synthetic route via a modified Bischler-Napieralski reaction offers a viable path for its preparation and for the

synthesis of analogues. The reactivity of the 4-chloro position provides a key site for chemical modification to optimize potency, selectivity, and pharmacokinetic properties. Future research should focus on elucidating a definitive, high-yield synthesis, conducting detailed structure-activity relationship (SAR) studies, and further exploring its therapeutic potential in preclinical models of cystic fibrosis and other diseases involving ion channel dysfunction.

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